

AZD-5438: A Technical Analysis of its Activity Against p25-cdk5 and GSK3 β

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Compound of Interest

Compound Name: AZD-5438

Cat. No.: B1666222

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This in-depth technical guide explores the inhibitory activity of **AZD-5438** against two key serine/threonine kinases: p25-cdk5 and Glycogen Synthase Kinase 3 β (GSK3 β). **AZD-5438** is a potent, orally bioavailable inhibitor of cyclin-dependent kinases (CDKs), and its activity against these additional targets is of significant interest for understanding its broader pharmacological profile and potential therapeutic applications. This document provides a comprehensive summary of quantitative data, detailed experimental methodologies, and visual representations of relevant biological pathways and workflows.

Quantitative Inhibitory Activity

The inhibitory potency of **AZD-5438** against p25-cdk5 and GSK3 β has been determined through in vitro kinase assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below, providing a clear comparison of its activity against these and other related kinases.

Kinase Target	IC50 (nM)
p25-cdk5	14[1][2]
GSK3β	17[1][2]
cdk1/cyclin B	16[1][3]
cdk2/cyclin E	6[1][3]
cdk2/cyclin A	45[1]
cdk9/cyclin T1	20[1]

Experimental Protocols

The determination of the inhibitory activity of **AZD-5438** against p25-cdk5 and GSK3β was primarily conducted using a scintillation proximity assay (SPA).[1][4] This method measures the transfer of a radiolabeled phosphate group from ATP to a specific substrate by the kinase. The following protocols are representative of the methodologies employed.

p25-cdk5 Kinase Activity Assay (Scintillation Proximity Assay)

This assay quantifies the phosphorylation of a biotinylated peptide substrate by recombinant p25-cdk5.

Materials:

- Recombinant human p25-cdk5 enzyme
- Biotinylated peptide substrate (e.g., a histone H1-derived peptide)
- [γ -³³P]ATP
- **AZD-5438** (or other test compounds)
- Kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)

- Streptavidin-coated SPA beads
- Stop solution (e.g., 50 mM EDTA)
- 96-well microplates

Procedure:

- **Reaction Setup:** In a 96-well plate, combine the recombinant p25-cdk5 enzyme, the biotinylated peptide substrate, and varying concentrations of **AZD-5438** in the kinase reaction buffer.
- **Initiation:** Start the kinase reaction by adding [γ - ^{33}P]ATP.
- **Incubation:** Incubate the reaction mixture at 30°C for a predetermined time (e.g., 60 minutes) to allow for substrate phosphorylation.
- **Termination:** Stop the reaction by adding the stop solution.
- **Signal Detection:** Add streptavidin-coated SPA beads to the wells. The biotinylated and now radiolabeled substrate binds to the beads, bringing the radioisotope in close proximity to the scintillant embedded in the beads, which generates a light signal.
- **Measurement:** Measure the light signal using a scintillation counter. The intensity of the signal is proportional to the amount of phosphorylated substrate.
- **Data Analysis:** Calculate the percent inhibition of kinase activity at each concentration of **AZD-5438** and determine the IC₅₀ value by fitting the data to a dose-response curve.

GSK3 β Kinase Activity Assay (Scintillation Proximity Assay)

This assay measures the phosphorylation of a specific substrate by recombinant GSK3 β .

Materials:

- Recombinant human GSK3 β enzyme

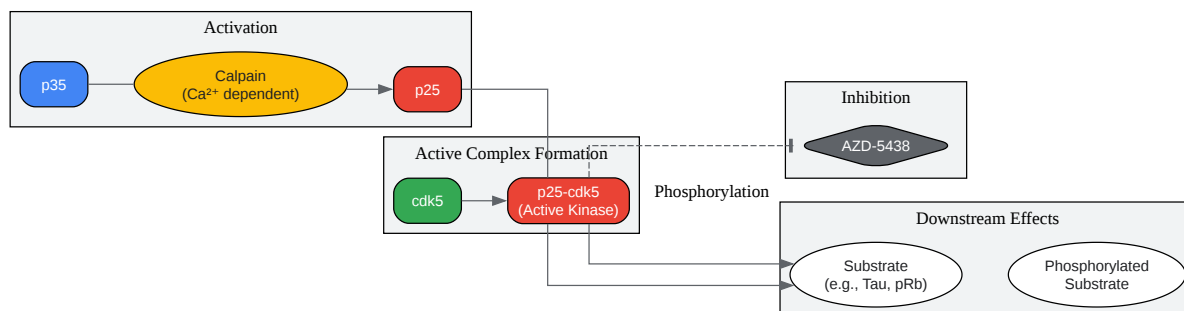
- GSK3 β substrate (e.g., a synthetic peptide like CREB-p)
- [γ -³³P]ATP
- **AZD-5438** (or other test compounds)
- Kinase reaction buffer (similar to the p25-cdk5 assay buffer)
- SPA beads (e.g., protein A-coated beads with a phospho-specific antibody or streptavidin-coated beads if using a biotinylated substrate)
- Stop solution
- 96-well microplates

Procedure:

- **Reaction Setup:** In a 96-well plate, add the recombinant GSK3 β enzyme, the substrate, and a range of **AZD-5438** concentrations in the kinase reaction buffer.
- **Initiation:** Initiate the reaction by the addition of [γ -³³P]ATP.
- **Incubation:** Incubate the plate at 30°C for a specified duration (e.g., 60 minutes).
- **Termination:** Terminate the reaction with the stop solution.
- **Signal Detection:** Add the appropriate SPA beads. If using a phospho-specific antibody on protein A beads, the radiolabeled phosphorylated substrate will be captured, bringing it close to the scintillant.
- **Measurement:** Quantify the light emission using a scintillation counter.
- **Data Analysis:** Determine the IC₅₀ value of **AZD-5438** for GSK3 β by analyzing the inhibition data as a function of compound concentration.

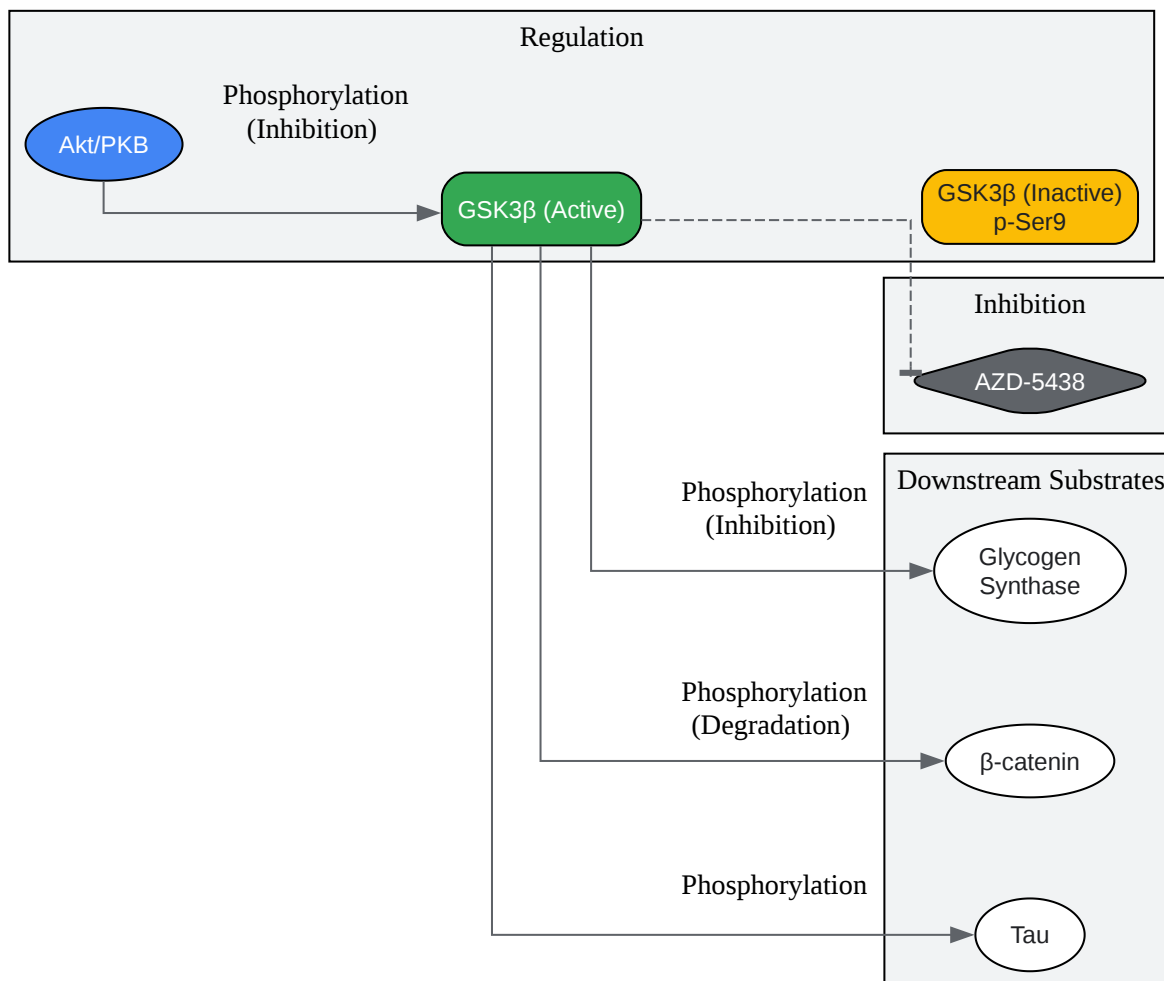
Visualizing the Molecular Interactions and Workflow

To better understand the biological context and the experimental process, the following diagrams have been generated using the DOT language.



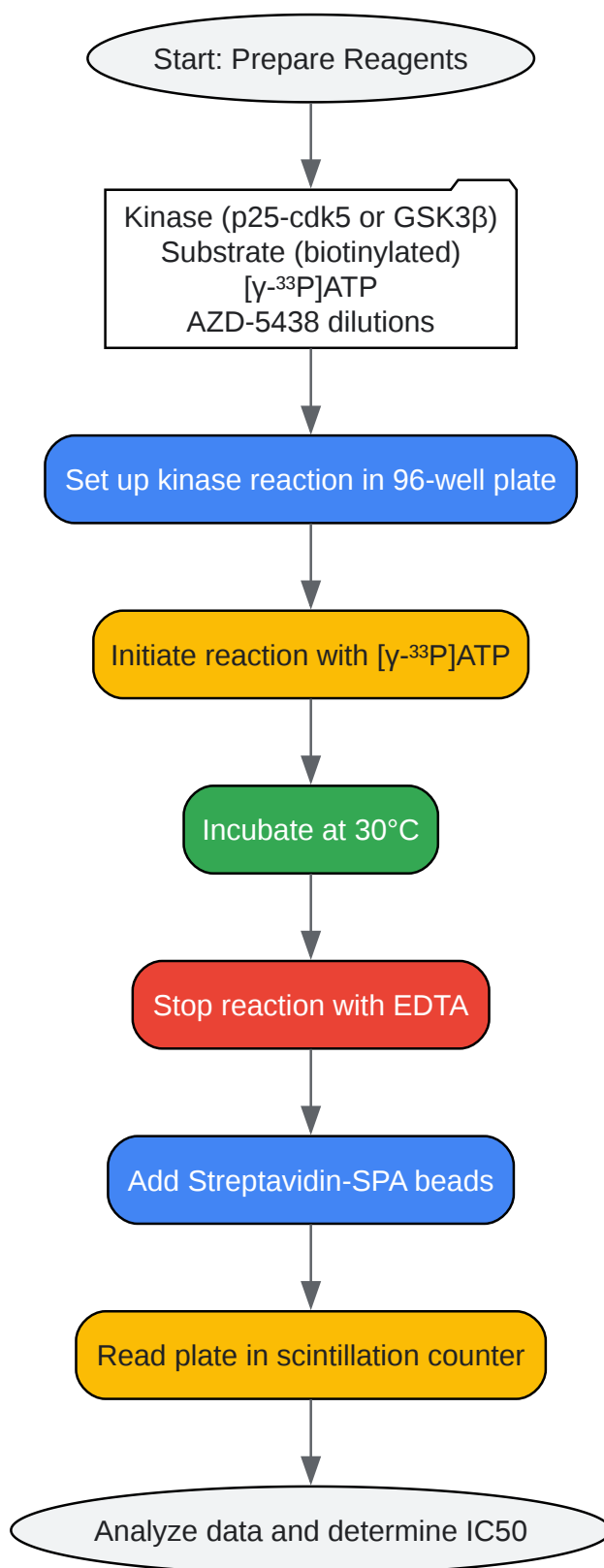
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p25-cdk5 Activation and Inhibition Pathway



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GSK3β Signaling and Inhibition



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Scintillation Proximity Assay Workflow

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